

Module 1: Core Chemical Identity and Physicochemical Landscape

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Compound of Interest

Compound Name: 2-Chloro-6-fluoropyridine

Cat. No.: B1582542

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2-Chloro-6-fluoropyridine is a halogenated heterocyclic aromatic compound.^[1] Its utility as a versatile building block in the synthesis of pharmaceuticals and agrochemicals stems from the unique reactivity conferred by the pyridine ring and its halogen substituents.^{[2][3]} Understanding its fundamental properties is the first step in ensuring safe and effective use. The presence of both chlorine and fluorine atoms creates versatile sites for selective substitution, making it a valuable intermediate for active pharmaceutical ingredients (APIs), particularly in the development of kinase inhibitors and anti-inflammatory agents.^[3]

Table 1: Chemical Identification and Physical Properties

| Parameter | Data | Source(s) |
|-------------------|---|-----------|
| CAS Number | 20885-12-5 | [4] |
| Molecular Formula | C ₅ H ₃ ClFN | [1] |
| Molecular Weight | 131.54 g/mol | [5] |
| Appearance | White to almost white powder, lump, or colorless semi-solid | [1][6] |
| Melting Point | 31.0 to 35.0 °C | [7][8] |
| Boiling Point | 169.2 °C (at 760 mmHg) | [7][8] |
| Flash Point | 56.1 °C | [5][8] |
| Vapor Pressure | 2.07 mmHg at 25°C | [5] |

| Solubility | Soluble in Methanol [\[\[7\]](#) |

Module 2: Hazard Profile and Toxicological Assessment

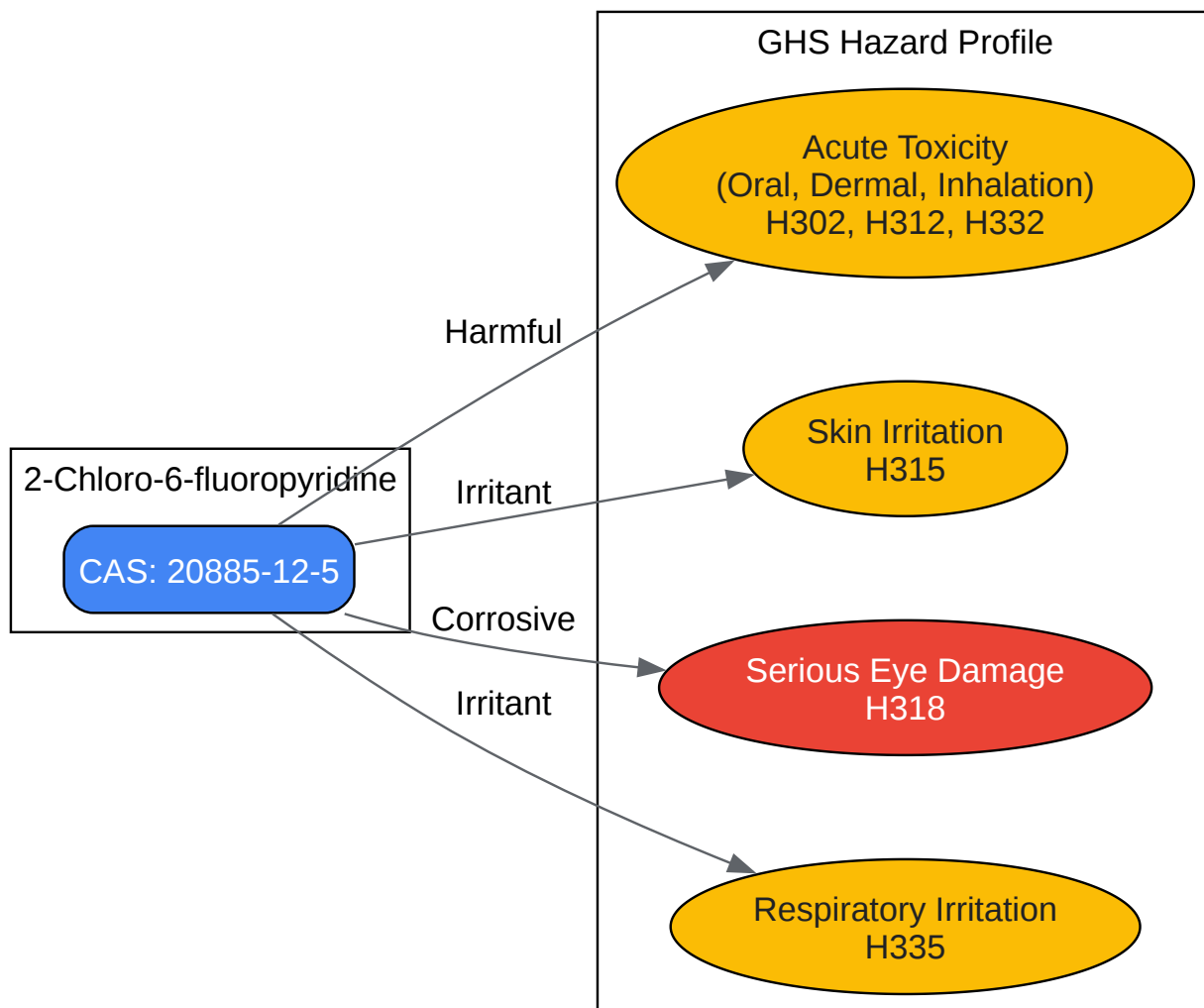
The primary driver for all handling protocols is the compound's hazard profile. **2-Chloro-6-fluoropyridine** is classified as acutely toxic and corrosive. The "Danger" signal word on its label underscores the need for stringent precautions.[\[4\]](#) Its harmful effects are systemic, impacting multiple routes of exposure: ingestion, inhalation, and dermal contact.[\[4\]](#)

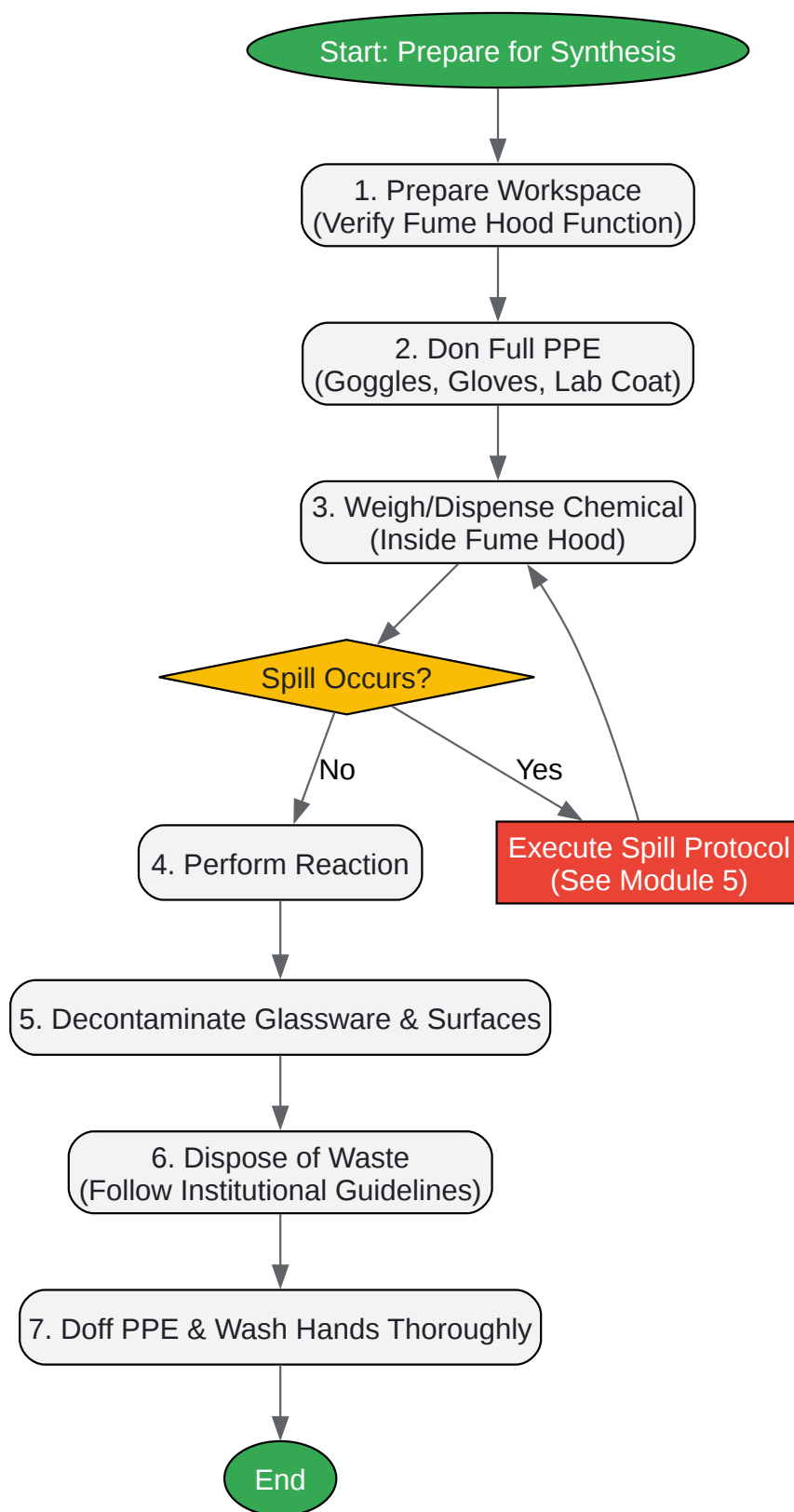
Table 2: GHS Hazard Classification for **2-Chloro-6-fluoropyridine**

| Hazard Class | Hazard Statement | GHS Pictogram | Source(s) |
|---|------------------------------------|--------------------------|---------------------|
| Acute Toxicity, Oral (Category 4) | H302: Harmful if swallowed | GHS07 (Exclamation Mark) | [4] |
| Acute Toxicity, Dermal (Category 4) | H312: Harmful in contact with skin | GHS07 (Exclamation Mark) | [4] |
| Acute Toxicity, Inhalation (Category 4) | H332: Harmful if inhaled | GHS07 (Exclamation Mark) | [4] |
| Skin Irritation (Category 2) | H315: Causes skin irritation | GHS07 (Exclamation Mark) | [4] |
| Serious Eye Damage (Category 1) | H318: Causes serious eye damage | GHS05 (Corrosion) | [4] |

| Specific Target Organ Toxicity — Single Exposure (Category 3) | H335: May cause respiratory irritation | GHS07 (Exclamation Mark) [\[\[9\]](#) |

The Category 1 classification for serious eye damage is of paramount importance; it indicates a risk of irreversible damage, making eye protection non-negotiable.[\[4\]](#) The acute toxicity across all major exposure routes suggests rapid absorption into the body, necessitating the use of engineering controls and comprehensive personal protective equipment (PPE) to create a barrier between the researcher and the chemical.





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Caption: Standard laboratory workflow for handling **2-Chloro-6-fluoropyridine**.

Module 4: Safe Handling, Storage, and Chemical Reactivity

Handling Protocols:

- Avoid contact with skin, eyes, and clothing. [4]* Avoid the formation and breathing of dust and aerosols. [5]* Use non-sparking tools and take precautionary measures against static discharge, as the material has a flash point of 56.1°C. [5][10]* Wash hands and face thoroughly after handling. [4] Storage Conditions: The stability of **2-Chloro-6-fluoropyridine** is contingent on proper storage.
- Temperature: Store in a cool, dry, well-ventilated place. [5]A recommended temperature is under inert gas at 2-8°C. [7]* Container: Keep the container tightly closed to prevent moisture ingress and sublimation. [5]* Security: Store in a locked-up area to restrict access. [5]* Segregation: Store apart from incompatible materials. [5] Reactivity and Incompatibilities: Understanding what this compound reacts with is as important as knowing its intrinsic hazards.
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids. [10]Reactions with these can be exothermic and violent, potentially leading to a loss of containment.
- Hazardous Decomposition Products: While stable under normal conditions, combustion may produce toxic fumes of carbon oxides, nitrogen oxides, hydrogen chloride, and hydrogen fluoride. [4]

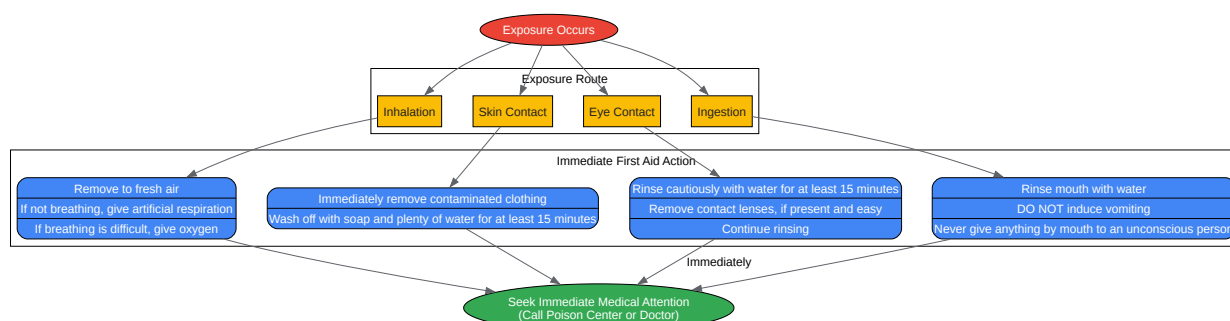
Module 5: Emergency Procedures and First Aid

In the event of an exposure or spill, a rapid and correct response is critical.

Spill and Leak Response Protocol:

- Evacuate: Evacuate personnel from the immediate area and ensure adequate ventilation. [5]2. Ignition Sources: Remove all sources of ignition (flames, sparks). [5]3. Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains. [5]4. Cleanup:
 - Wear full PPE, including respiratory protection.

- Use spark-proof tools and explosion-proof equipment. [5] * Collect the spilled material using an inert absorbent (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal. [10]5. Disposal: Adhered or collected material should be promptly disposed of in accordance with institutional and national regulations. [5] First Aid Measures: The following protocols are for immediate response; professional medical attention must be sought in all cases of exposure.



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Caption: First aid decision workflow for exposure incidents.

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical help. [4][5]* In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor. [5]* In Case of Eye Contact: Rinse with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Call a poison center or doctor

immediately. [5]* If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

[5][11] Firefighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. [5]* Specific Hazards: No specific data is available, but thermal decomposition can release hazardous gases.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary. [5]

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